

benzyl salicylate stability shelf life storage

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Compound Focus: Benzyl Salicylate

CAS No.: 118-58-1

Cat. No.: S575978

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Formulation Challenges and Troubleshooting

When working with **benzyl salicylate** in the lab, you may encounter specific challenges. The table below outlines common issues and their solutions.

| Challenge | Description & Solution |
|---|---|
| Allergenic Potential A known allergen and potential sensitizer [1]. • Solution: Adhere to regulatory concentration limits (e.g., IFRA standards: below 0.001% for leave-on products). Ensure proper labeling on final products [1]. | Sensory Interference Inherent floral scent can disrupt target fragrance profile [1]. • Solution: Use at lower concentrations or balance with complementary fragrance components during formulation [1]. |
| Packaging Compatibility Requires protection from light to maintain stability [1]. • Solution: Use opaque or UV-resistant containers to prevent photodegradation [1]. | |

Regulatory and Safety Considerations

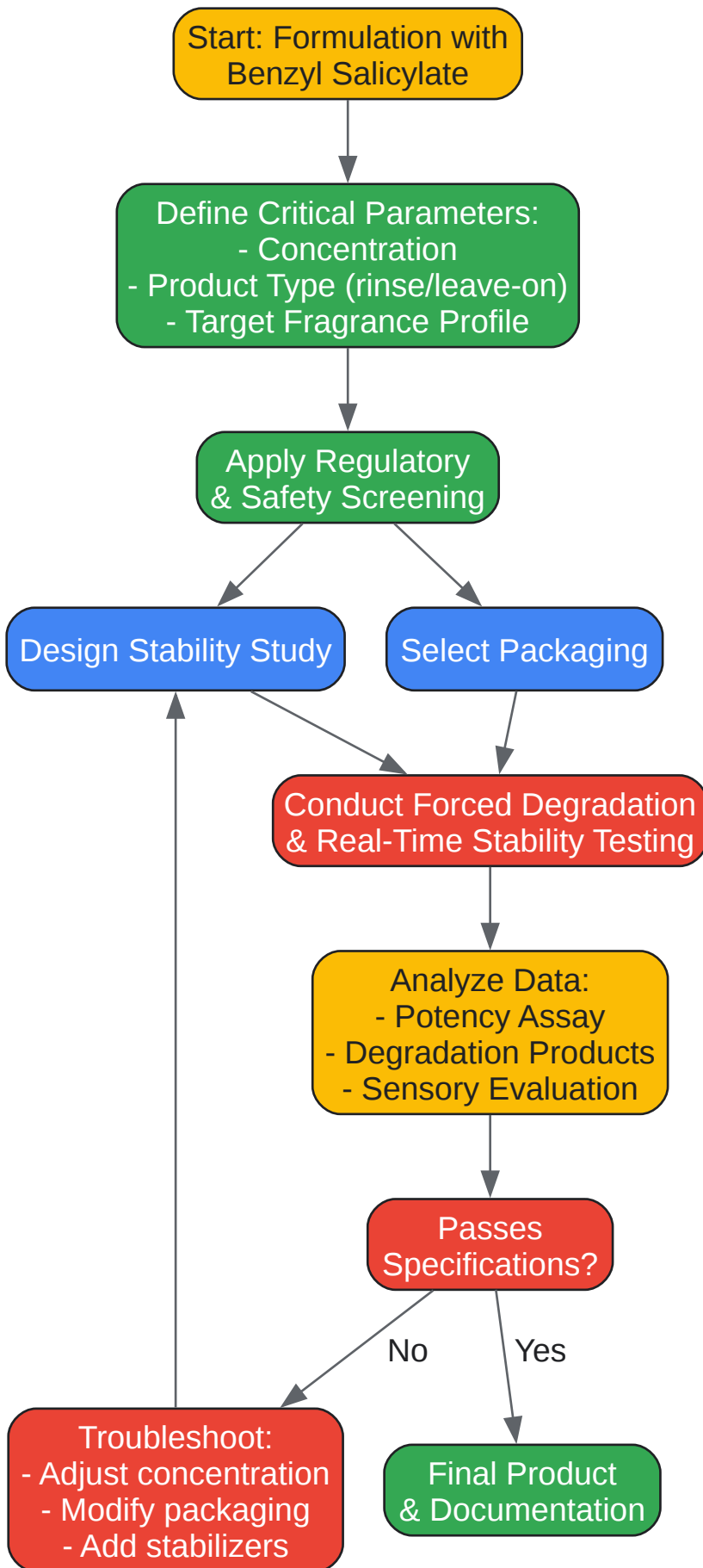
Benzyl salicylate is subject to various regulatory guidelines that impact its use in formulations [1].

- **EU Cosmetics Regulation:** It is classified as a **fragrance allergen** under Annex III of EU Regulation No. 1223/2009. Reporting is required if present at concentrations $\geq 0.01\%$ in rinse-off products or $\geq 0.001\%$ in leave-on products [1].

- **FDA Status:** It is permitted as a synthetic flavoring substance and adjuvant in human food. In cosmetics, it must be used in the minimum quantity required to produce its intended effect according to good manufacturing practices [1].
- **Environmental Impact: Benzyl salicylate** is biodegradable but may pose risks to aquatic organisms at higher concentrations. Its production involves chemical synthesis, which contributes to its carbon footprint [1].

Experimental Workflow for Stability Assessment

The following diagram maps the key experimental and decision-making pathway for evaluating and ensuring the stability of **benzyl salicylate** in formulations.



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References

1. What is Benzyl Salicylate? Cosmetic usage, alternatives, ... [slate.greyb.com]

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